

Understanding TMCb: A Research Compound, Not a Clinical Therapeutic

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TMCB

Cat. No.: B611406

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For Researchers, Scientists, and Drug Development Professionals:

Our comprehensive review of available scientific literature and product databases indicates that **TMCb** is a dual-kinase inhibitor of casein kinase 2 (CK2) and extracellular-signal-regulated kinase 8 (ERK8)[1][2]. It has been cataloged for laboratory research purposes only and is not an approved therapeutic agent for patient use. Furthermore, information suggests that this compound has been discontinued.

Given that **TMCb** is a preclinical research compound and has not been administered to human subjects in a clinical setting, there is no associated clinical data regarding its safety, efficacy, or potential side effects in patients. Supportive care protocols are developed based on the adverse events observed during clinical trials and post-market surveillance of therapeutic drugs.

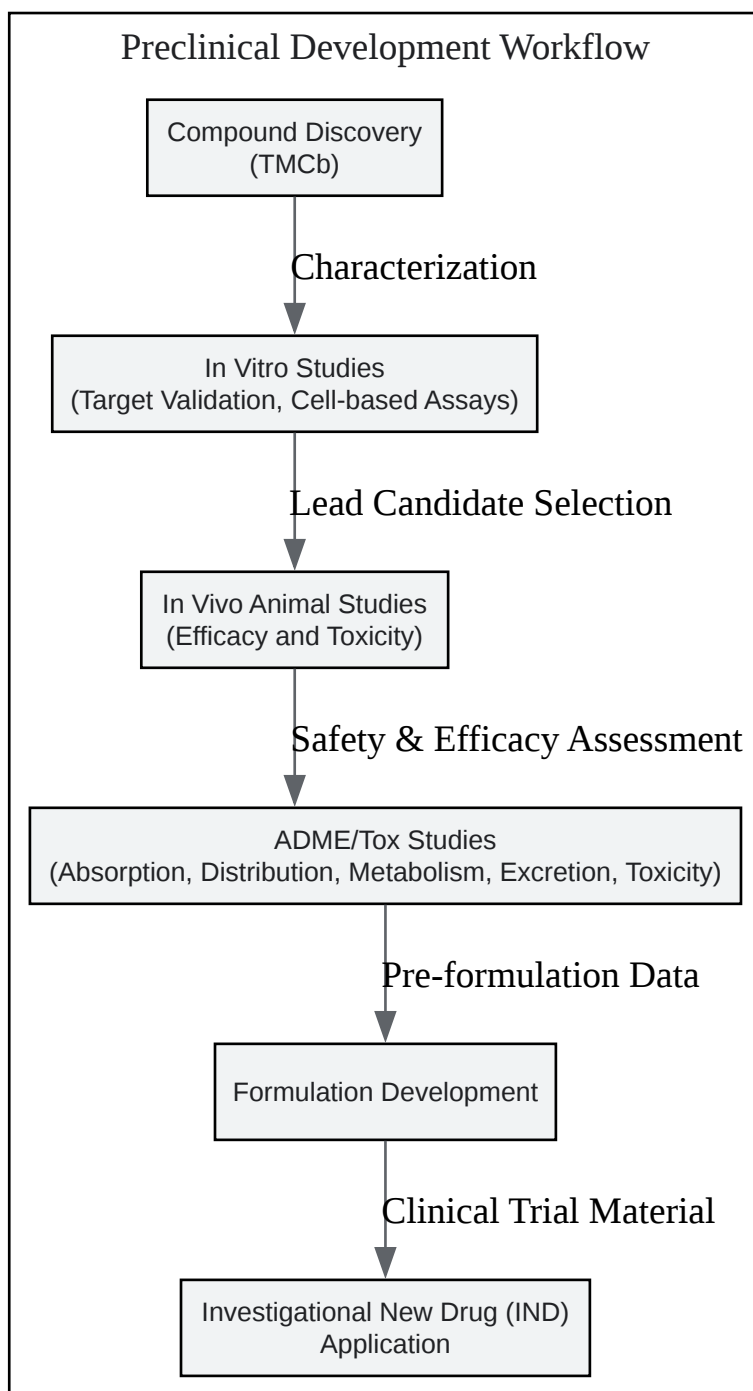
Therefore, the creation of supportive care protocols for patients receiving **TMCb** is not applicable, as there are no patients undergoing treatment with this compound. The following sections provide the available technical information on **TMCb** and a general framework for preclinical toxicity assessment, which would be the necessary preceding step before any potential clinical development and subsequent need for supportive care guidelines.

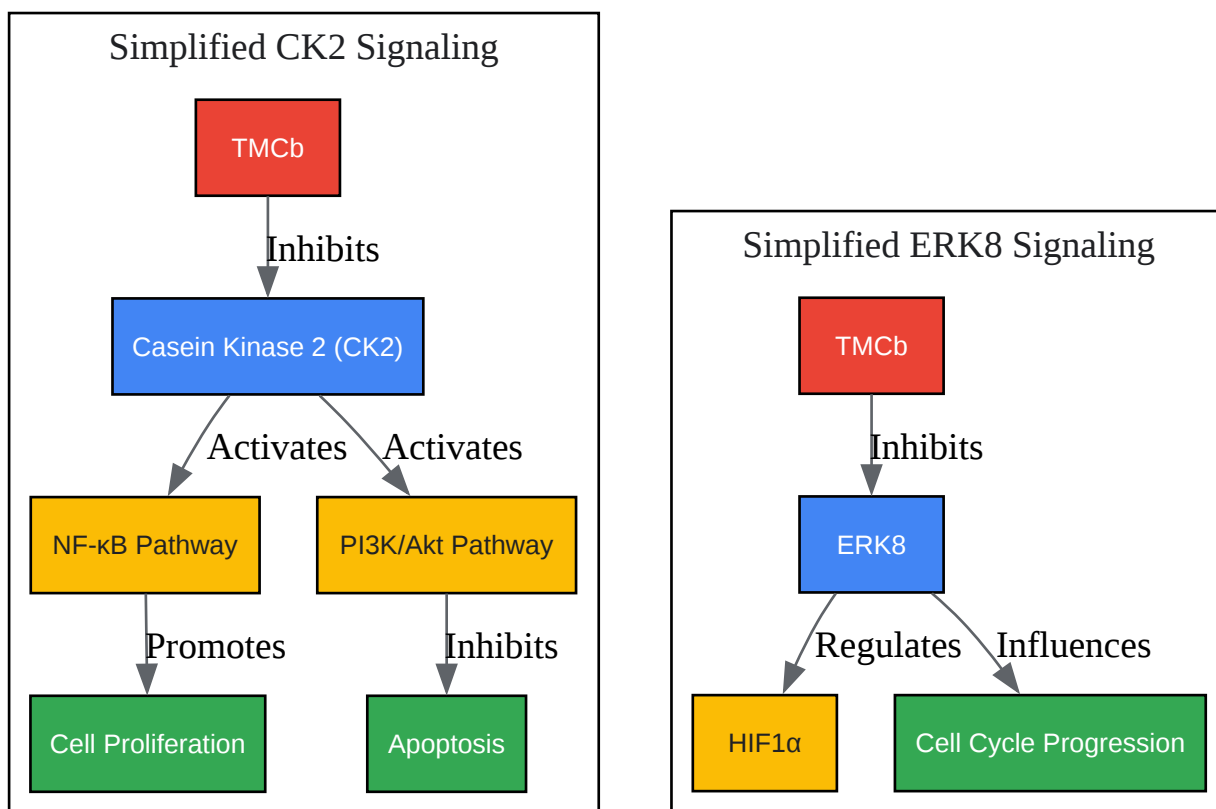
Technical Profile of TMCb

Property	Value	Reference
CAS Number	905105-89-7	
Molecular Formula	C ₁₁ H ₉ Br ₄ N ₃ O ₂	
Molecular Weight	534.82 g/mol	
Mechanism of Action	Dual-kinase inhibitor of Casein Kinase 2 (CK2) and Extracellular-Signal-Regulated Kinase 8 (ERK8)	[1][2]
IC ₅₀	0.50 µM for both CK2 and ERK8	
Solubility	Soluble to 25 mM in DMSO	

Preclinical Development Workflow

For a research compound like **TMCb** to progress to a stage where supportive care protocols would be relevant, it would need to undergo a rigorous preclinical development process. The general workflow for such a process is outlined below.





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References

- 1. TMCB|CAS 905105-89-7|DC Chemicals [dcchemicals.com]
- 2. TMCB Datasheet DC Chemicals [dcchemicals.com]
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